

# Personal protective equipment for handling (Rac)-Tris-NTA

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## *Compound of Interest*

Compound Name: (Rac)-Tris-NTA

Cat. No.: B11934737

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## Essential Safety and Handling Guide for (Rac)-Tris-NTA

This guide provides immediate, essential safety protocols and logistical information for handling (Rac)-Tris-NTA, also known as Nitrilotriacetic acid (NTA). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

(Rac)-Tris-NTA is classified as a hazardous substance, causing serious eye irritation and is suspected of causing cancer.[\[1\]](#)[\[2\]](#)[\[3\]](#) It may also form combustible dust concentrations in the air and is harmful if swallowed.[\[1\]](#)[\[2\]](#) Adherence to the following personal protective equipment (PPE) and handling procedures is critical to minimize exposure and ensure a safe working environment.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling (Rac)-Tris-NTA.

Protection Type	Required Equipment	Specifications & Rationale
Eye and Face Protection	Tight-sealing safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation. A face shield should be used in conjunction with goggles when there is a significant splash hazard.
Skin and Body Protection	Chemical-resistant gloves (e.g., Natural rubber) and a lab coat or protective clothing.	Prevents skin contact, which can cause irritation. Lab coats with snaps are preferred for quick removal in an emergency.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. A respirator may be required if dust is generated.	Minimizes inhalation of airborne particles. (Rac)-Tris-NTA can form a combustible dust-air mixture.
Footwear	Closed-toe, closed-heel shoes made of a resistant material.	Protects against spills and falling objects.

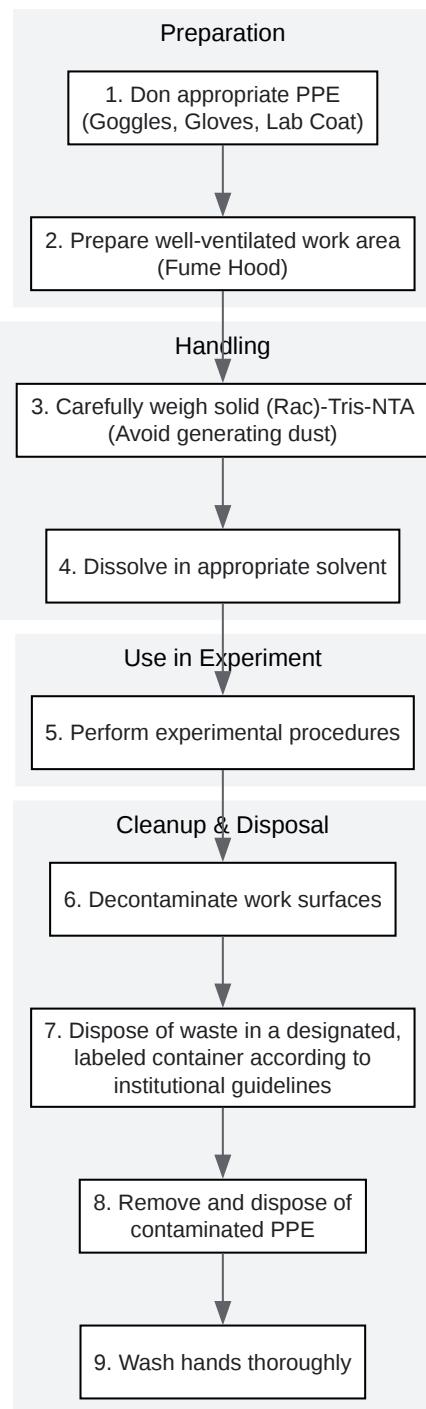
## Operational and Disposal Plans

Proper handling and disposal are crucial for laboratory safety and environmental protection.

### Standard Operating Procedure for Handling

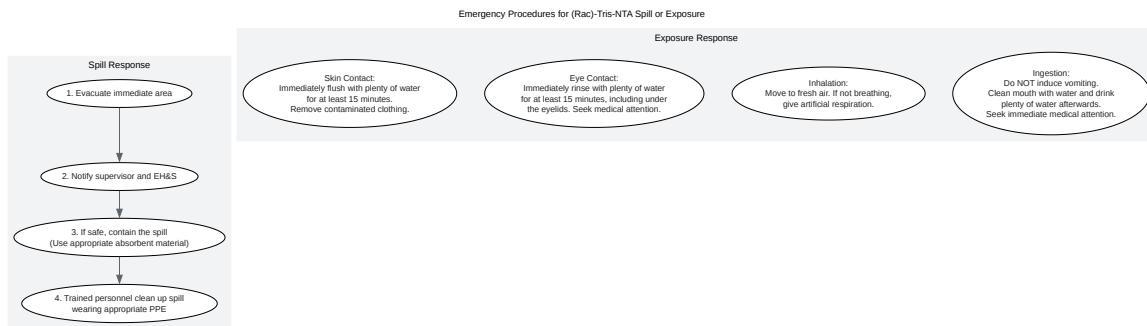
The following workflow outlines the step-by-step process for the safe handling of **(Rac)-Tris-NTA**, from preparation to disposal.

## Standard Handling Procedure for (Rac)-Tris-NTA

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## Emergency Procedures: Spill and Exposure

In the event of a spill or exposure, immediate and appropriate action is critical to mitigate harm.



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## References

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